

# Synthesis and characterization of 3-Acetamido-6-nitrochromen-2-one

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## Compound of Interest

**Compound Name:** 3-Acetamido-6-nitrochromen-2-one

**Cat. No.:** B8811685

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An in-depth technical guide on the synthesis and characterization of **3-Acetamido-6-nitrochromen-2-one**.

## Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **3-Acetamido-6-nitrochromen-2-one**, a coumarin derivative with significant potential in medicinal chemistry and materials science. The document details a multi-step synthesis pathway, including nitration and acetylation, and presents a thorough characterization of the compound using various spectroscopic techniques. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed experimental protocols, tabulated data, and workflow visualizations to facilitate replication and further investigation.

## Introduction

Coumarins (2H-1-benzopyran-2-ones) are a prominent class of naturally occurring and synthetic heterocyclic compounds renowned for their diverse pharmacological activities, including anticoagulant, anticancer, anti-inflammatory, and antimicrobial properties. The introduction of specific functional groups onto the coumarin scaffold can significantly modulate their biological and photophysical properties. The **3-Acetamido-6-nitrochromen-2-one** is a derivative that incorporates an acetamido group at the 3-position and a nitro group at the 6-position. The presence of the electron-withdrawing nitro group and the acetamido group can

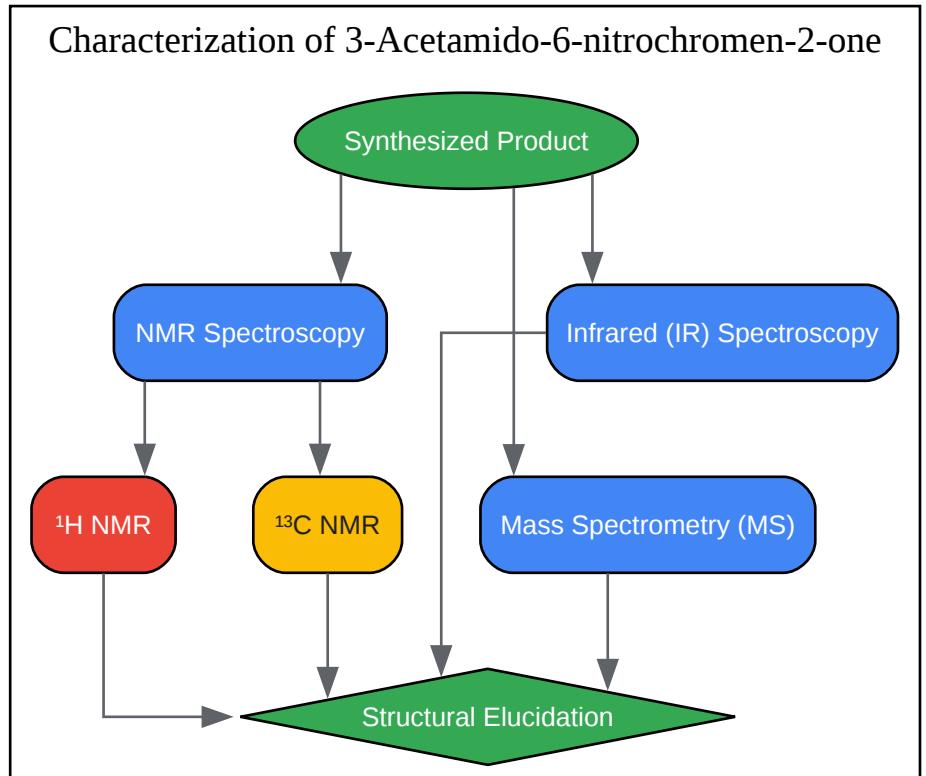
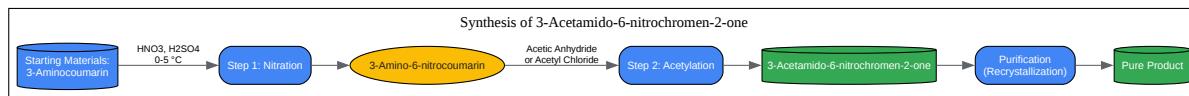
influence the molecule's reactivity, potential for hydrogen bonding, and biological interactions, making it a compound of interest for further research and development.

## Synthesis of 3-Acetamido-6-nitrochromen-2-one

The synthesis of **3-Acetamido-6-nitrochromen-2-one** is typically achieved through a multi-step process.<sup>[1]</sup> A common strategy involves the initial formation of a coumarin precursor, followed by regioselective nitration and subsequent introduction of the acetamido group.

## Synthetic Pathway

The overall synthetic scheme can be visualized as a two-step process starting from a suitable 3-aminocoumarin precursor, which itself can be synthesized from salicylaldehyde derivatives.



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## References

- 1. Buy 3-Acetamido-6-nitrochromen-2-one | 787-63-3 [smolecule.com]

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